

# Essential Safety and Disposal Plan for Carbamazepine 10,11-epoxide-13C

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## Compound of Interest

Compound Name: Carbamazepine 10,11-epoxide-13C

Cat. No.: B12392590

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This document provides immediate, essential guidance for the proper disposal of **Carbamazepine 10,11-epoxide-13C**, a metabolite of the anticonvulsant drug carbamazepine. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance. Due to conflicting safety classifications, this compound should be handled as a hazardous substance.

## Hazard Assessment and Regulatory Overview

Carbamazepine 10,11-epoxide is an active metabolite of Carbamazepine. While one Safety Data Sheet (SDS) indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), another classifies it as toxic to aquatic life with long-lasting effects[1][2]. The parent compound, Carbamazepine, is considered a hazardous substance[3]. Therefore, it is imperative to treat **Carbamazepine 10,11-epoxide-13C** as hazardous waste to ensure the highest safety standards and environmental protection. Disposal must comply with local, state, and federal regulations, such as those set by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA)[2][4].

## Quantitative Toxicity Data

The following table summarizes available toxicity data for Carbamazepine and its epoxide metabolite. This information underscores the need for cautious handling and disposal.

Compound	Test	Species	Route	Dose	Reference
Carbamazepine	LD50	Rat	Oral	1957 mg/kg	[3][5][6]
Carbamazepine	LD50	Mouse	Oral	529 mg/kg	[3][5][6]
Carbamazepine	LD50	Rabbit	Dermal	2680 mg/kg	[5][6]
Carbamazepine 10,11-epoxide	TDLO	Mouse	Oral	9,600 mg/kg	[1]
Carbamazepine 10,11-epoxide	LD50	Mouse	Intraperitoneal	420 mg/kg	[1]

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population. TDLO: Lowest Published Toxic Dose.

## Experimental Protocol: Step-by-Step Disposal Procedure

This protocol provides a direct, step-by-step guide for the safe disposal of **Carbamazepine 10,11-epoxide-13C**.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves.

### 2. Waste Segregation and Collection:

- Designate a specific, labeled hazardous waste container for **Carbamazepine 10,11-epoxide-13C** waste.
- Do not mix this waste with non-hazardous materials or other incompatible chemical waste.

- Collect all materials contaminated with the compound, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials), in this designated container.

### 3. Container Management:

- Use a container that is in good condition, compatible with the chemical, and has a secure, leak-proof lid.
- Keep the waste container closed except when adding waste.
- Do not fill the container beyond 80% of its capacity to prevent spills.

### 4. Labeling:

- Clearly label the hazardous waste container with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: "**Carbamazepine 10,11-epoxide-13C**"
  - The concentration and quantity of the waste
  - The date of waste generation
  - The name of the principal investigator and the laboratory location

### 5. Storage:

- Store the sealed and labeled hazardous waste container in a designated, secure area away from general laboratory traffic.
- Ensure the storage area has secondary containment to capture any potential leaks.

### 6. Disposal Request:

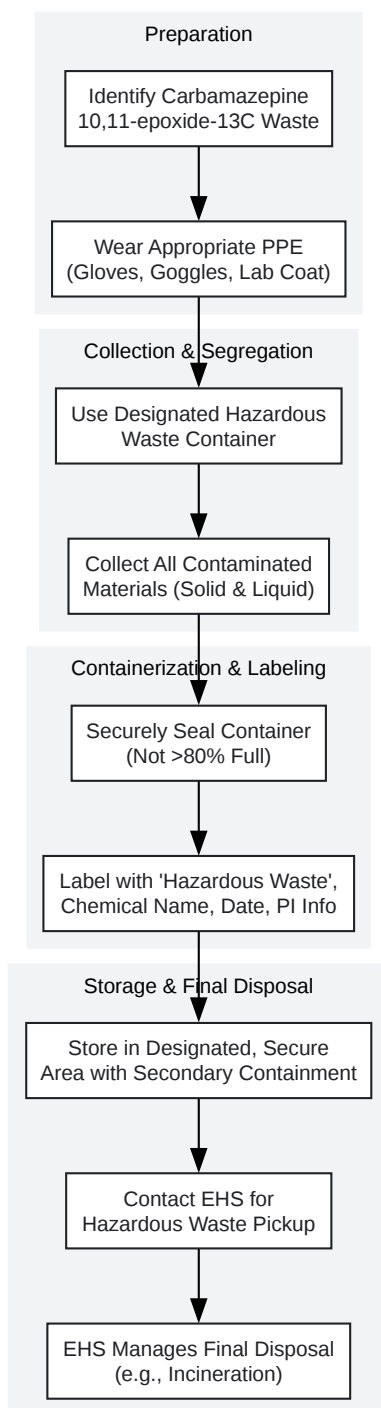
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste manifest and pickup.

- Do not dispose of **Carbamazepine 10,11-epoxide-13C** down the drain or in the regular trash[1][4][7]. The primary method for the disposal of pharmaceutical waste is typically incineration at a licensed facility[2].

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Carbamazepine 10,11-epoxide-13C**.

## Carbamazepine 10,11-epoxide-13C Disposal Workflow



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Caption: Disposal workflow for **Carbamazepine 10,11-epoxide-13C**.

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